

# An In-depth Technical Guide to 1-Methylcyclopropanecarboxamide

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## Compound of Interest

Compound Name: 1-Methylcyclopropanecarboxamide

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## Abstract

**1-Methylcyclopropanecarboxamide**, a small molecule featuring a compact and rigid cyclopropane ring, presents a unique scaffold of interest in medicinal chemistry and drug discovery. This technical guide provides a comprehensive overview of its chemical properties, a proposed synthesis pathway, and an exploration of its potential biological activities based on structurally related compounds. Notably, a thorough search of public chemical and biological databases reveals a significant gap in the experimental data regarding the biological effects of this specific molecule. This document aims to consolidate the available information and provide a framework for future research into the pharmacological potential of **1-Methylcyclopropanecarboxamide**.

## Chemical and Physical Properties

**1-Methylcyclopropanecarboxamide** (IUPAC Name: 1-methylcyclopropane-1-carboxamide) is a simple amide derivative of 1-methylcyclopropanecarboxylic acid.<sup>[1]</sup> Its fundamental properties are summarized in the table below, primarily sourced from computed data available in the PubChem database.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO	PubChem
Molecular Weight	99.13 g/mol	PubChem
CAS Number	15910-91-5	PubChem
IUPAC Name	1-methylcyclopropane-1-carboxamide	PubChem
Synonyms	1-Methylcyclopropane-1-carboxamide, 1-Methylcyclopropane-1-carbamide, Cyclopropanecarboxamide, 1-methyl-	PubChem
Canonical SMILES	<chem>CC1(CC1)C(=O)N</chem>	PubChem
InChI Key	HLCXNVMIINTAOG-UHFFFAOYSA-N	PubChem
Appearance	Predicted: Solid	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-
LogP (computed)	0.2	PubChem
Hydrogen Bond Donors	1	PubChem
Hydrogen Bond Acceptors	1	PubChem

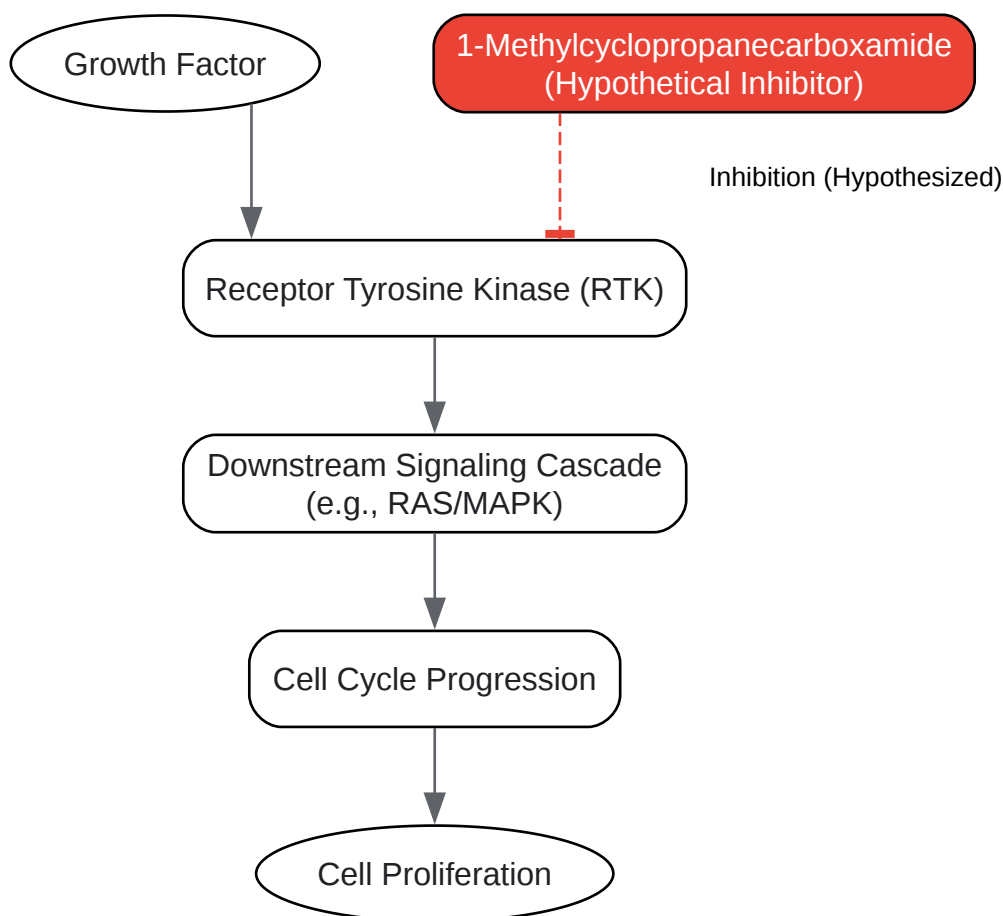
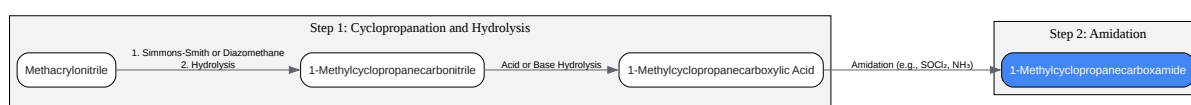
## Synthesis and Experimental Protocols

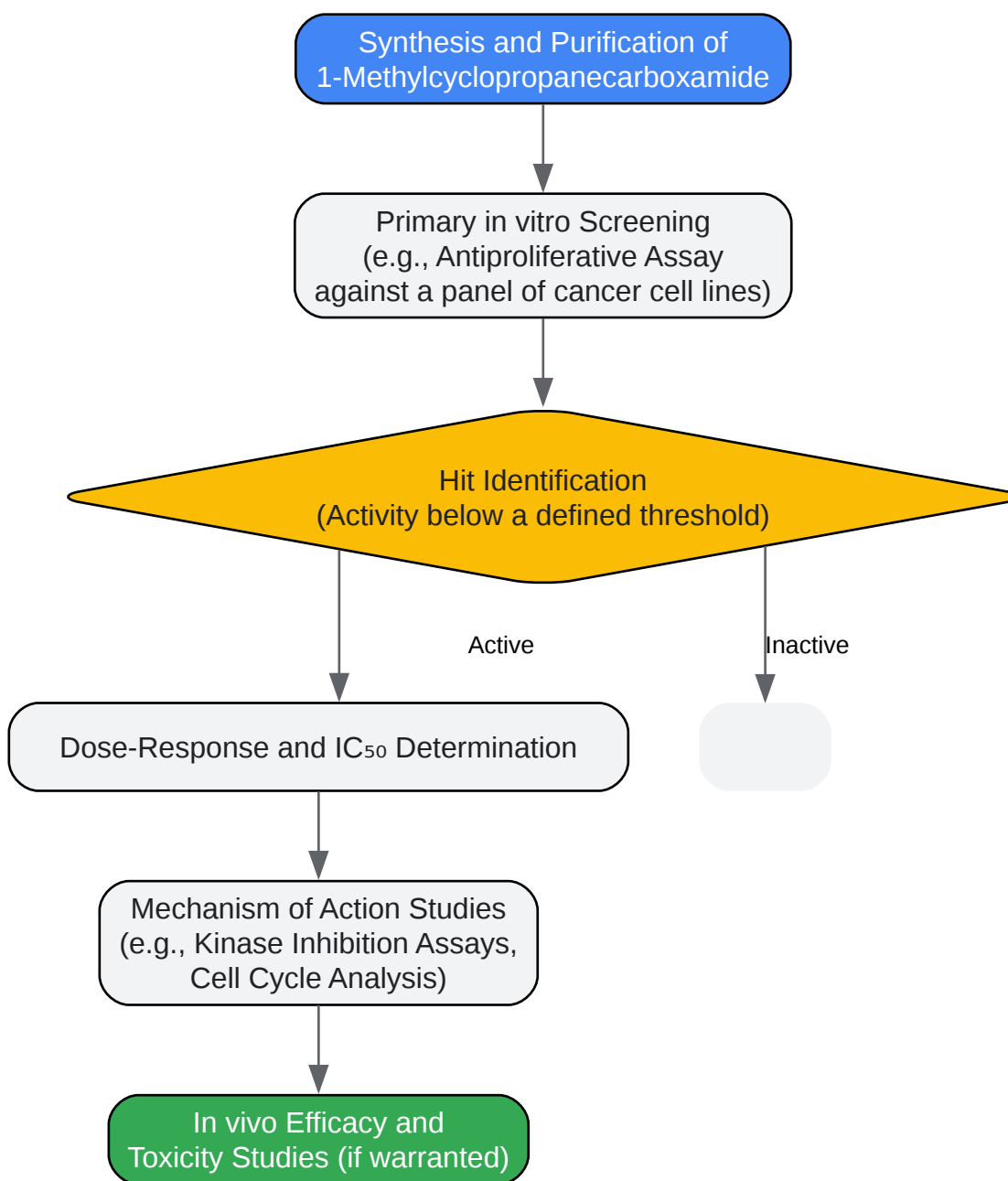
While a specific, detailed experimental protocol for the synthesis of **1-Methylcyclopropanecarboxamide** is not readily available in the public domain, a plausible two-step synthetic route can be proposed based on established chemical reactions for similar

compounds. This pathway involves the synthesis of the precursor, 1-methylcyclopropanecarboxylic acid, followed by its amidation.

## Proposed Synthesis Pathway

The proposed synthesis of **1-Methylcyclopropanecarboxamide** is outlined below. It starts from methacrylonitrile, proceeds through the formation of 1-methylcyclopropanecarbonitrile and subsequent hydrolysis to 1-methylcyclopropanecarboxylic acid, and culminates in the amidation to the final product.





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## References

- 1. 1-Methylcyclopropanecarboxamide | C<sub>5</sub>H<sub>9</sub>NO | CID 13002936 - PubChem [pubchem.ncbi.nlm.nih.gov]
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